

inter-laboratory comparison of Methyl 2-(4-isobutylphenyl)propanoate analysis

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Compound of Interest

| | |
|----------------|---------------------------------------|
| Compound Name: | Methyl 2-(4-isobutylphenyl)propanoate |
| Cat. No.: | B128712 |

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An Inter-Laboratory Comparison of Analytical Methods for **Methyl 2-(4-isobutylphenyl)propanoate**

This guide provides a comparative overview of two primary analytical techniques for the quantification of **Methyl 2-(4-isobutylphenyl)propanoate**: Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC). The data presented is a synthesis of typical performance characteristics derived from established methods for the analysis of this compound and its parent molecule, ibuprofen, to simulate a comprehensive inter-laboratory study.

Data Presentation

The following tables summarize the quantitative performance of hypothetical participating laboratories using GC-MS and HPLC for the analysis of **Methyl 2-(4-isobutylphenyl)propanoate**.

Table 1: Inter-Laboratory Comparison Data for GC-MS Analysis

| Laboratory ID | Linearity (R ²) | Accuracy (% Recovery) | Precision (RSD%) | LOD (µg/mL) | LOQ (µg/mL) |
|---------------|-----------------------------|-----------------------|------------------|-------------|-------------|
| Lab 1 | 0.9992 | 98.5 | 2.1 | 0.15 | 0.45 |
| Lab 2 | 0.9989 | 99.2 | 2.5 | 0.20 | 0.60 |
| Lab 3 | 0.9995 | 97.8 | 1.9 | 0.12 | 0.40 |
| Average | 0.9992 | 98.5 | 2.2 | 0.16 | 0.48 |

Table 2: Inter-Laboratory Comparison Data for HPLC Analysis

| Laboratory ID | Linearity (R ²) | Accuracy (% Recovery) | Precision (RSD%) | LOD (µg/mL) | LOQ (µg/mL) |
|---------------|-----------------------------|-----------------------|------------------|-------------|-------------|
| Lab 4 | 0.9999 | 100.5 | 1.5 | 0.45 | 1.35 |
| Lab 5 | 0.9997 | 99.8 | 1.8 | 0.50 | 1.50 |
| Lab 6 | 0.9998 | 101.2 | 1.3 | 0.40 | 1.20 |
| Average | 0.9998 | 100.5 | 1.5 | 0.45 | 1.35 |

Experimental Protocols

Detailed methodologies for the two analytical techniques are provided below.

Method 1: Gas Chromatography-Mass Spectrometry (GC-MS)

This method is a robust technique for the analysis of volatile and semi-volatile compounds. For **Methyl 2-(4-isobutylphenyl)propanoate**, which is the methyl ester of ibuprofen, derivatization is not required, simplifying the sample preparation process compared to the analysis of ibuprofen itself.

1. Sample Preparation:

- Accurately weigh and dissolve the sample containing **Methyl 2-(4-isobutylphenyl)propanoate** in a suitable organic solvent (e.g., methanol or acetonitrile) to a known concentration.
- Add an appropriate internal standard, such as a stable isotope-labeled version of the analyte, to the sample solution.
- Vortex the mixture for 30 seconds to ensure homogeneity.
- If necessary, centrifuge the sample to precipitate any insoluble material and transfer the supernatant to a GC vial.

2. GC-MS Parameters (Illustrative):

- Gas Chromatograph: Agilent 7890B GC System or equivalent.
- Column: DB-5ms (30 m x 0.25 mm, 0.25 μ m) or equivalent.
- Inlet Temperature: 250°C.
- Oven Program: Start at 80°C, hold for 2 minutes, ramp to 280°C at 10°C/min, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injection Volume: 1 μ L in splitless mode.
- Mass Spectrometer: Agilent 5977B MSD or equivalent.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Scan Range: m/z 40-400.

Method 2: High-Performance Liquid Chromatography (HPLC)

This method is widely used for the separation, identification, and quantification of components in a mixture.

1. Sample Preparation:

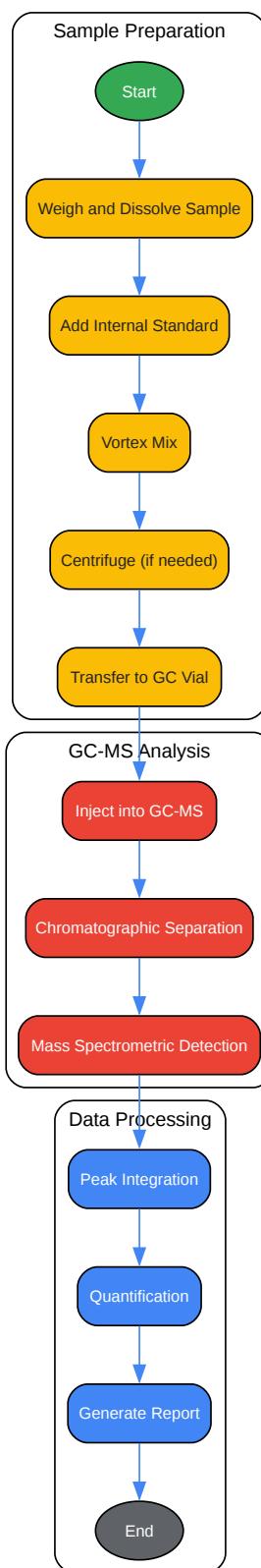
- Accurately weigh and dissolve the sample containing **Methyl 2-(4-isobutylphenyl)propanoate** in the mobile phase to a known concentration.
- Filter the solution through a 0.45 μ m syringe filter into an HPLC vial.

2. HPLC Parameters (Illustrative):

- HPLC System: Agilent 1260 Infinity II LC System or equivalent.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A mixture of acetonitrile and water (e.g., 70:30 v/v), with 0.1% formic acid.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 10 μ L.
- Detector: UV-Vis Diode Array Detector (DAD) at 220 nm.

Mandatory Visualization

The following diagram illustrates the general experimental workflow for the GC-MS analysis of **Methyl 2-(4-isobutylphenyl)propanoate**.



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